

Personal protective equipment for handling 5-Hexenenitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Hexenenitrile

Cat. No.: B1345603

[Get Quote](#)

Essential Safety and Handling Guide for 5-Hexenenitrile

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling volatile compounds like **5-Hexenenitrile**. This guide provides immediate, essential safety protocols, operational plans, and disposal information to foster a culture of safety and build trust in handling laboratory chemicals.

Key Safety Data at a Glance

A clear understanding of the physical and chemical properties of **5-Hexenenitrile** is the first step toward safe handling. The following table summarizes critical quantitative data for quick reference.

Property	Value	Source
CAS Number	5048-19-1	[1][2]
Molecular Formula	C6H9N	[2][3][4]
Molecular Weight	95.14 g/mol	[3]
Appearance	Colorless to Almost colorless clear liquid	[1][4]
Boiling Point	165 °C (lit.)	
Density	0.837 g/mL at 25 °C (lit.)	
Flash Point	40.5 °C (104.9 °F) - closed cup	
Purity	>95.0% (GC)	[1][2]

Personal Protective Equipment (PPE): Your First Line of Defense

When handling **5-Hexenenitrile**, a comprehensive selection of personal protective equipment is mandatory to prevent exposure. Nitrile gloves are a cornerstone of hand protection, offering resistance to a broad range of chemicals.[5][6][7][8]

Recommended PPE for Handling **5-Hexenenitrile**:

- **Eye Protection:** Chemical splash goggles or safety glasses that meet the ANSI Z.87.1 1989 standard are required.[6] A face shield should be worn over safety glasses when there is a risk of splashing or a highly exothermic reaction.[6]
- **Hand Protection:** Nitrile gloves are essential for protecting against chemical exposure.[5][6][7][8][9] For tasks with a higher risk of splashing, consider longer, chemical-resistant gauntlet-style nitrile gloves.[7][9] Always inspect gloves for any signs of degradation or puncture before use.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[10] If exposure limits are likely to be exceeded, a respirator with an

appropriate filter (e.g., type ABEK) must be used.

- Protective Clothing: A lab coat should be worn and fully buttoned.[\[6\]](#) Long pants and closed-toe shoes are also required to ensure maximum skin coverage.[\[6\]](#)

Operational Plan: A Step-by-Step Guide to Safe Handling

A systematic approach to handling **5-Hexenenitrile** minimizes risks and ensures a controlled environment from preparation to disposal.

Preparation:

- Review the Safety Data Sheet (SDS): Before any work begins, thoroughly read and understand the SDS for **5-Hexenenitrile**.[\[10\]](#)
- Ensure Proper Ventilation: Verify that the chemical fume hood is functioning correctly.[\[10\]](#)
- Assemble PPE: Have all necessary and properly fitting PPE readily available.[\[10\]](#)
- Emergency Preparedness: Locate the nearest eyewash station, safety shower, and fire extinguisher. Ensure a spill kit is accessible.[\[10\]](#)

Handling:

- Grounding: To prevent static discharge with this flammable liquid, ground and bond containers and receiving equipment.[\[1\]](#)[\[10\]](#)
- Use Non-Sparking Tools: Employ tools that will not generate sparks.[\[1\]](#)[\[10\]](#)
- Avoid Incompatibles: Keep **5-Hexenenitrile** away from heat, sparks, open flames, and hot surfaces.[\[1\]](#)
- Personal Hygiene: Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[10\]](#) Wash hands thoroughly after handling.[\[10\]](#)
- Container Management: Keep the container tightly closed when not in use.[\[1\]](#) Store in a well-ventilated place.[\[1\]](#)

Disposal:

- **Waste Collection:** Collect waste in a designated, approved waste disposal plant.^[1] Do not dispose of it in the regular trash or down the drain.
- **Labeling:** Clearly label all waste containers with the contents.
- **Follow Regulations:** Adhere to all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures: Immediate Actions for Exposure and Spills

In the event of an emergency, swift and correct action is critical.

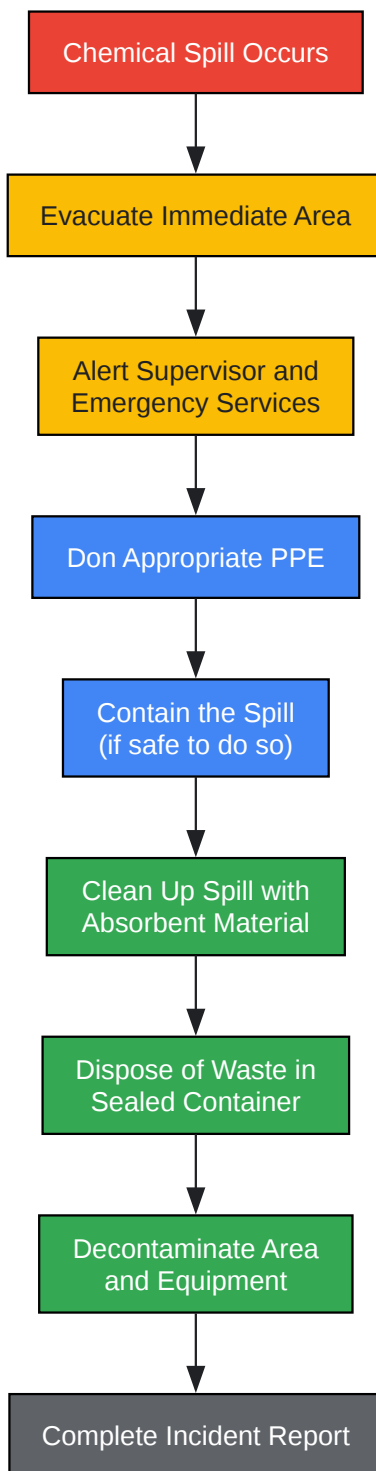
Exposure:

- **Inhalation:** Move the exposed person to fresh air immediately.^{[1][11]} If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.^[11]
- **Skin Contact:** Immediately take off all contaminated clothing.^[1] Rinse the affected skin area with plenty of water.^[11]
- **Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[10] Seek immediate medical attention.^[10]
- **Ingestion:** If swallowed, call a poison control center or doctor immediately.^{[1][12]} Rinse the mouth with water.^[10] Do not induce vomiting.^[10]

Spills:

For minor spills, absorb the material with an inert substance like sand or earth and place it in a suitable container for disposal.^[10] For major spills, evacuate the area immediately and notify emergency responders.^[10]

Chemical Spill Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Hexenenitrile | 5048-19-1 | TCI AMERICA [tcichemicals.com]
- 2. sciedco.ca [sciedco.ca]
- 3. 5-Hexenenitrile | C6H9N | CID 123222 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. CAS 5048-19-1: 5-Hexenenitrile | CymitQuimica [cymitquimica.com]
- 5. armbrustusa.com [armbrustusa.com]
- 6. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 7. PPE Nitrile Acid-Resistant Gloves for Lab Safety [flinnsci.com]
- 8. hsa.ie [hsa.ie]
- 9. glovesnstuff.com [glovesnstuff.com]
- 10. benchchem.com [benchchem.com]
- 11. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 12. Report | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 5-Hexenenitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1345603#personal-protective-equipment-for-handling-5-hexenenitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com